

Essential Safety and Operational Guide for 1,10-Dichlorodecane

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Compound of Interest

Compound Name: 1,10-Dichlorodecane

Cat. No.: B1670031

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1,10-Dichlorodecane**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Physicochemical and Hazard Data

A summary of key quantitative data for **1,10-Dichlorodecane** is presented below. This information is critical for safe handling and emergency response planning.

Property	Value	Reference
Molecular Formula	C10H20Cl2	[1]
Molecular Weight	211.18 g/mol	[2]
Appearance	Clear, colorless liquid	[1]
Boiling Point	275 °C @ 760 mmHg	[1]
Melting Point	15.6 °C	[1]
Flash Point	146 °C (294.8 °F)	[1]
Autoignition Temperature	220 °C (428 °F)	[1]
Specific Gravity	0.9960 g/cm ³	[1]
Vapor Pressure	1.3 hPa @ 98 °C	[1]
Solubility in Water	0.77 g/L (20 °C)	[1]
Explosion Limits (Lower)	0.50 vol %	[1]

Hazard Identification and Personal Protective Equipment (PPE)

1,10-Dichlorodecane is classified as a hazardous chemical that can cause skin and serious eye irritation.[3] It may also cause respiratory irritation.[3] The toxicological properties of this material have not been fully investigated.[1] Therefore, strict adherence to PPE protocols is mandatory.

PPE Category	Recommended Equipment	Standard/Specification	Purpose
Eye and Face Protection	Tightly sealing safety goggles or a face shield.	NIOSH (US) or EN 166 (EU) approved.[4]	To protect against splashes and vapors that can cause serious eye irritation.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing is also required.[5]	Inspect gloves prior to use.[4]	To prevent skin contact, which can cause irritation.[1]
Respiratory Protection	Typically not required in a well-ventilated area.[5] If vapors or mists are generated, use an approved respirator.	NIOSH/MSHA or EN 149 approved.[3]	To prevent inhalation, which may lead to respiratory tract irritation.[1][6]

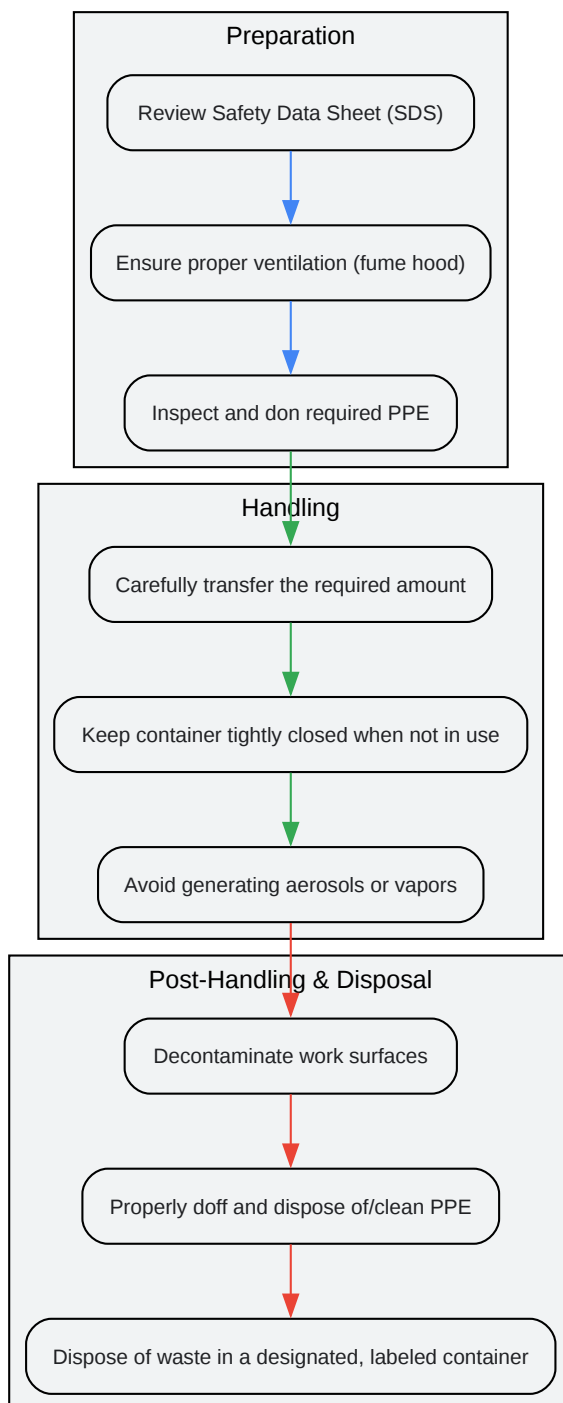
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risks associated with **1,10-Dichlorodecane**.

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the logical workflow for the safe handling of **1,10-Dichlorodecane**, from preparation to disposal.

Safe Handling Workflow for 1,10-Dichlorodecane



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Caption: Logical workflow for the safe handling of **1,10-Dichlorodecane**.

Step-by-Step Handling Procedure

A. Pre-Handling Preparations

- Ventilation Check: Confirm that the chemical fume hood is functioning correctly.
- PPE Inspection: Examine all PPE for any signs of damage before use.[\[5\]](#)
- Spill Kit: Ensure a spill kit with absorbent materials is readily available.[\[7\]](#)

B. Handling **1,10-Dichlorodecane**

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Container Handling: Open the container carefully within the ventilated workspace.
- Dispensing: Transfer the required amount of **1,10-Dichlorodecane**, minimizing the creation of aerosols.

C. Post-Handling and Storage

- Container Sealing: Securely close the container after use.[\[1\]](#)
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[1\]](#)[\[6\]](#)
- Hand Washing: Thoroughly wash hands with soap and water after removing gloves.[\[4\]](#)

Emergency Procedures

Spill Response Protocol

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)

- Collection: Place the absorbed material into a suitable, labeled container for disposal.[4]
- Decontamination: Clean the spill area with soap and water.[7]
- PPE: Always wear appropriate PPE during cleanup.[1]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and flush the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[1]

Disposal Plan

Proper disposal of **1,10-Dichlorodecane** and contaminated materials is crucial to prevent environmental contamination.

- Waste Characterization: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[1]
- Unused or Waste Product: Dispose of the material through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not allow the product to enter drains.[4]
- Contaminated Materials: Absorbent materials, gloves, and other items contaminated with **1,10-Dichlorodecane** should be placed in a sealed, labeled container for hazardous waste disposal.

- Empty Containers: Do not reuse empty containers. Dispose of them in accordance with local regulations.

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